

Application Notes: Protocol for Dissolving AC-262536 for Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-262536

Cat. No.: B605115

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

AC-262536, also known as Accadrine, is a potent and selective non-steroidal androgen receptor modulator (SARM).[1][2][3] It acts as a partial agonist for the androgen receptor (AR) with a high affinity (K_i of 5 nM) and demonstrates tissue-selective anabolic effects.[1][4] In cell-based assays, **AC-262536** has been shown to modulate the transcriptional activity of AR target genes and can inhibit the proliferation of prostate cancer cells, such as LNCaP.[5][6] Proper preparation of **AC-262536** solutions is critical for obtaining accurate and reproducible results in cell culture experiments. These application notes provide a detailed protocol for the dissolution of **AC-262536** for in vitro studies.

Chemical Properties and Solubility

AC-262536 is supplied as a solid and is soluble in dimethyl sulfoxide (DMSO).[5][6] It has a molecular weight of approximately 278.35 g/mol.[3][7]

Table 1: **AC-262536** Solubility and Storage

Parameter	Value	Source
Solvent	Dimethyl Sulfoxide (DMSO)	[5][6]
Solubility in DMSO	≥ 50 mg/mL (179.63 mM)	[8]
Storage of Solid	-20°C for up to 3 years	[8]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[8][9]

Note: Achieving the maximum solubility in DMSO may require warming the solution to 60°C and using ultrasonication.[8] Solutions are reported to be unstable, and it is recommended to prepare them fresh or store them in small, single-use aliquots to avoid repeated freeze-thaw cycles.[3][9]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **AC-262536** in DMSO.

Materials:

- **AC-262536** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- **Equilibrate:** Allow the vial of **AC-262536** powder to come to room temperature before opening to prevent moisture condensation.

- **Weighing:** Accurately weigh the desired amount of **AC-262536** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.78 mg of **AC-262536** (Molecular Weight: 278.35 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **AC-262536** powder. For a 10 mM stock, if you weighed 2.78 mg, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gentle warming (up to 60°C) and/or sonication can be used to aid dissolution.[8] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use sterile tubes to minimize freeze-thaw cycles.[9] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[8][9]

This protocol outlines the steps for diluting the **AC-262536** stock solution for treating cells in culture.

Materials:

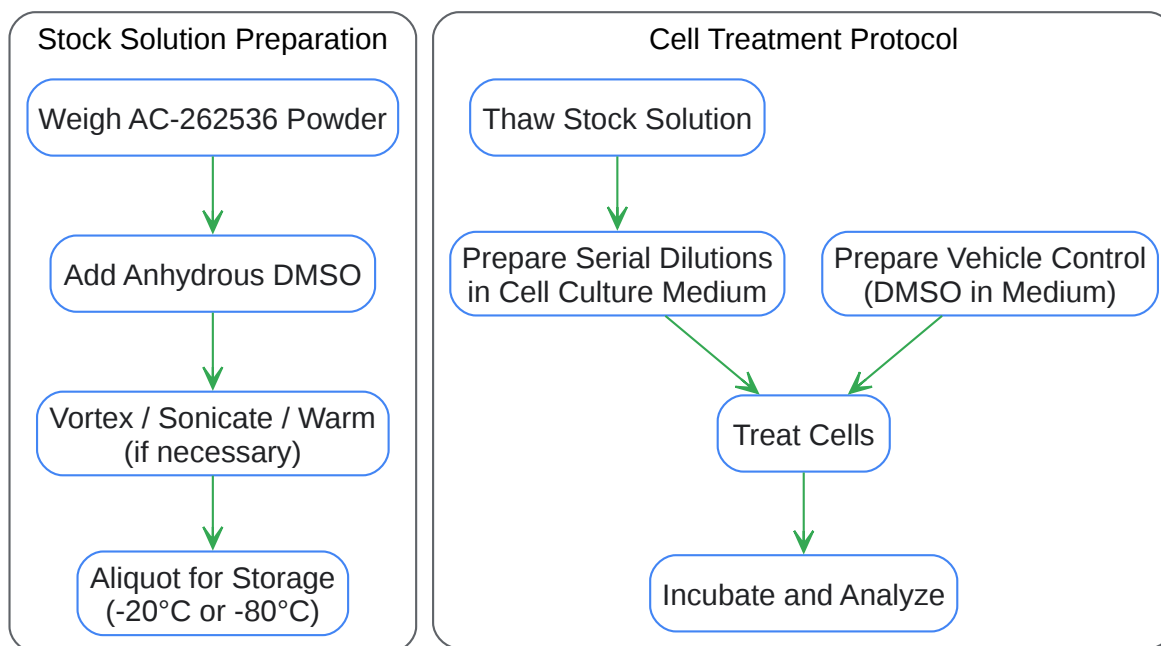
- Prepared **AC-262536** stock solution (e.g., 10 mM in DMSO)
- Complete cell culture medium appropriate for the cell line being used
- Cells plated in multi-well plates
- Vehicle control (anhydrous DMSO)

Procedure:

- **Cell Plating:** Plate the cells at the desired density in a multi-well plate and allow them to adhere and grow overnight under standard culture conditions (e.g., 37°C, 5% CO₂).
- **Preparation of Working Solutions:** On the day of the experiment, thaw an aliquot of the **AC-262536** stock solution at room temperature. Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for treatment.

- Important: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.1%, to avoid solvent-induced cytotoxicity.[10][11] Some cell lines may tolerate higher concentrations, but it is recommended to perform a solvent tolerance assay to determine the optimal DMSO concentration for your specific cell line.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the culture medium as used for the highest concentration of **AC-262536** treatment. This is crucial to distinguish the effects of the compound from any effects of the solvent.
- Cell Treatment: Carefully remove the existing medium from the cells and replace it with the medium containing the desired concentrations of **AC-262536** or the vehicle control.
- Incubation: Return the cells to the incubator and incubate for the desired experimental duration.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and applying **AC-262536** in cell culture.

Caption: **AC-262536** signaling pathway via the Androgen Receptor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AC-262,536 - Wikipedia [en.wikipedia.org]
- 2. AC-262536 CAS#: 870888-46-3 [amp.chemicalbook.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Pharmacological characterization of AC-262536, a novel selective androgen receptor modulator - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. caymanchem.com [caymanchem.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. AC-262536 - MedChem Express [bioscience.co.uk]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: Protocol for Dissolving AC-262536 for Cell Culture Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605115#protocol-for-dissolving-ac-262536-for-cell-culture-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com